

# Application Notes and Protocols: Assessing the Anti-Angiogenic Effect of BFH772

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## Compound of Interest

Compound Name: BFH772

Cat. No.: B1666941

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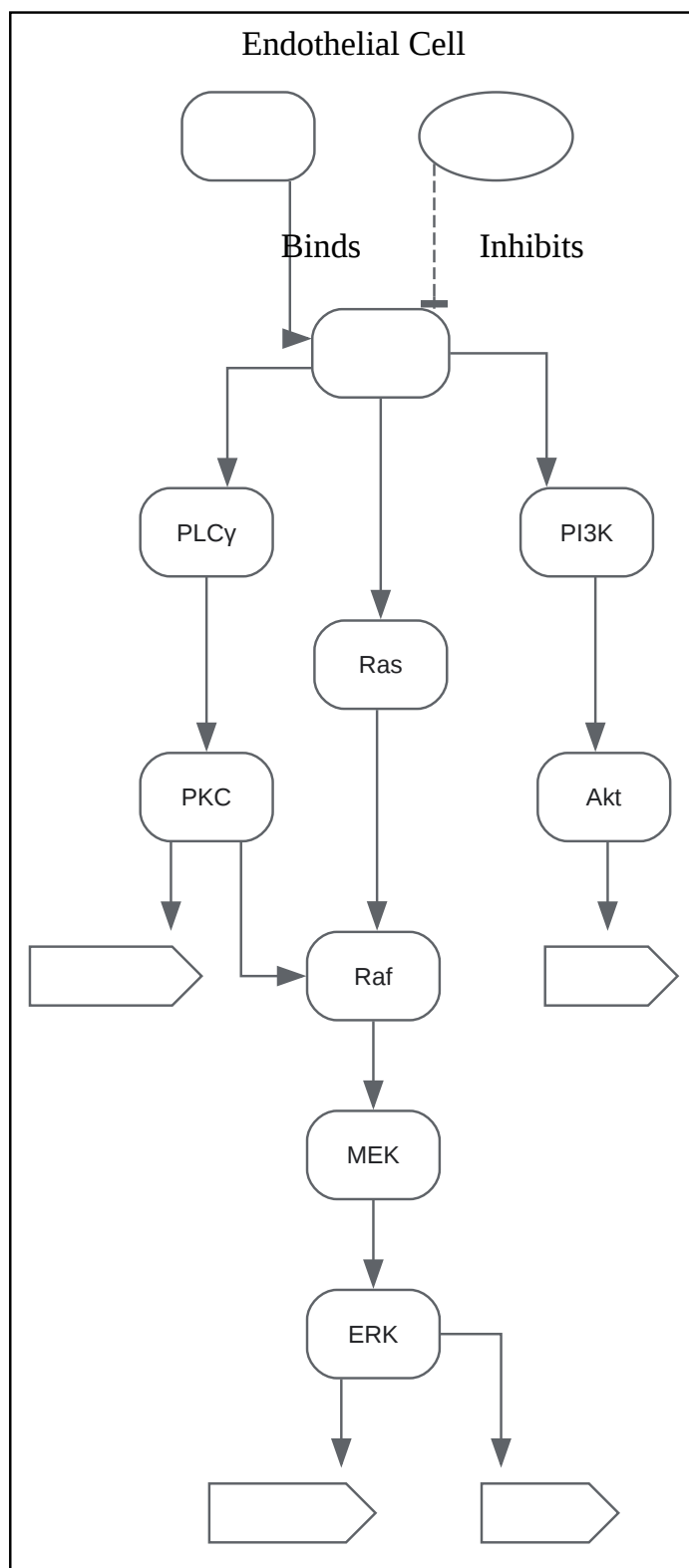
For Researchers, Scientists, and Drug Development Professionals

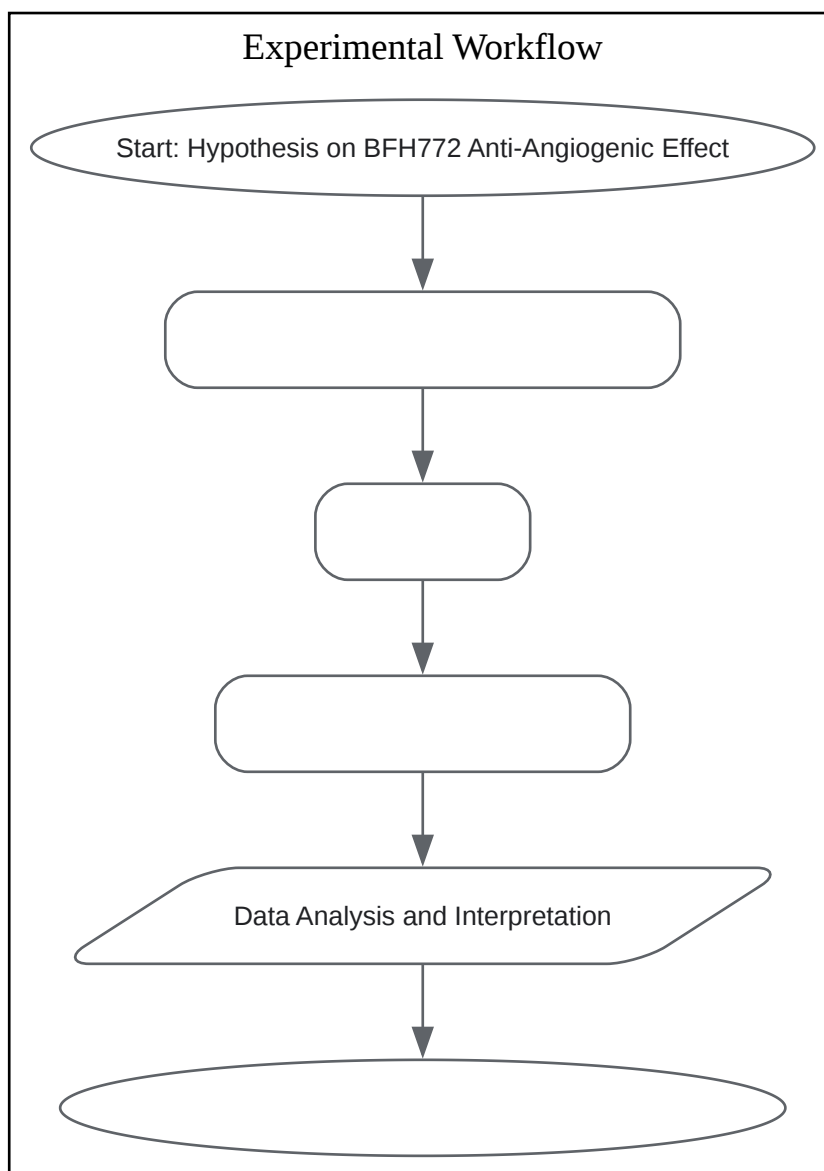
## Introduction

Angiogenesis, the formation of new blood vessels from pre-existing vasculature, is a critical process in tumor growth, progression, and metastasis.<sup>[1]</sup> The vascular endothelial growth factor (VEGF) signaling pathway, particularly through VEGF receptor 2 (VEGFR2), is a key regulator of this process, making it a prime target for anti-angiogenic therapies.<sup>[2][3]</sup> **BFH772** is an investigational compound with a potential role in modulating cellular signaling pathways. These application notes provide a comprehensive protocol to assess the anti-angiogenic efficacy of **BFH772**, focusing on its potential inhibitory effects on key stages of angiogenesis. While **BFH772** has been investigated for rosacea, its broader anti-angiogenic potential warrants investigation for oncology and other angiogenesis-dependent diseases.<sup>[4]</sup>

## Putative Mechanism of Action of BFH772 in Angiogenesis

It is hypothesized that **BFH772** may exert its anti-angiogenic effects by interfering with the VEGF/VEGFR2 signaling cascade. This pathway is crucial for endothelial cell proliferation, migration, and tube formation. The diagram below illustrates the proposed mechanism of action.





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